Technical Guide: Reactivity Profile of 5-Ethyl-2-fluorophenol[1][2]

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Compound of Interest

Compound Name:	*5-Ethyl-2-fluorophenol*
CAS No.:	*891843-05-3*
Cat. No.:	*B1592259*

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Executive Summary

5-Ethyl-2-fluorophenol represents a "privileged scaffold" in medicinal chemistry.[1][2] The presence of the fluorine atom at the ortho position to the hydroxyl group introduces unique electronic and steric properties that differentiate it from non-fluorinated phenols. The fluorine atom lowers the pKa of the phenol via inductive effects (

), enhancing the nucleophilicity of the corresponding phenoxide anion while simultaneously modulating metabolic stability by blocking the metabolically labile ortho position.

This guide details the molecule's reactivity, focusing on regioselective electrophilic aromatic substitution (EAS), O-functionalization, and transition-metal-catalyzed cross-coupling.[1][2]

Key Physicochemical Parameters

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Parameter	Value (Approx.)	Significance
Molecular Formula		Core building block
Molecular Weight	140.15 g/mol	Fragment-based drug design compliant
pKa (OH)	~8.7 - 9.0	More acidic than phenol (10.[1][2][3][4][5]0) due to o-F inductive effect.[1][2]
H-Bonding	Intramolecular	interaction reduces aqueous solubility compared to isomers.[1][2]
Electronic State	Electron-Rich	Activated for EAS; Deactivated for .

Electronic Structure & Regioselectivity Analysis[1][2]

To predict reactivity accurately, we must analyze the competing directing effects of the three substituents on the benzene ring:

- Hydroxyl Group (-OH): Strong activator ( ), ortho, para-director.[1][2]
- Fluorine Atom (-F): Weak deactivator ( ), but ortho, para-director ( ).[1][2]
- Ethyl Group (-Et): Weak activator ( ), ortho, para-director.[1][2]

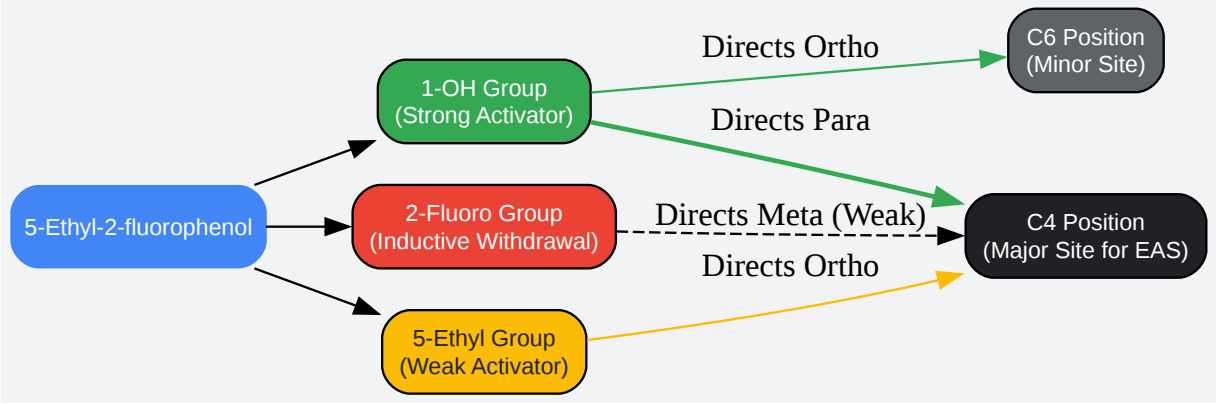
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Regioselectivity Logic

The Hydroxyl group is the dominant directing group.

- Position 2: Occupied by Fluorine.[2][5][6]
- Position 6 (Ortho to OH): Activated by OH.[2] Sterically accessible.
- Position 4 (Para to OH): Activated by OH.[2] Also ortho to the Ethyl group (weak activation).[2]
- Position 3 (Meta to OH): Deactivated (relatively).

Conclusion: Electrophilic attack is strongly favored at C4 (para to OH) due to the cooperative directing effects of the hydroxyl and ethyl groups, and less steric hindrance compared to C6.



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Figure 1: Regioselectivity map showing the cooperative directing effects favoring substitution at the C4 position.[2]

Reactivity Pathways & Experimental Protocols

Path A: Nucleophilic O-Alkylation (Ether Synthesis)

The increased acidity of the phenolic proton (pKa ~8.[2]7) compared to non-fluorinated phenol allows for the use of milder bases.[2]

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Protocol: Synthesis of 1-(2-fluoro-5-ethylphenoxy)-alkyl derivatives

- Solvent Selection: Use polar aprotic solvents like DMF or Acetonitrile (MeCN) to enhance the nucleophilicity of the phenoxide.[2]
- Base Selection: Potassium Carbonate (

) is sufficient.[2] Cesium Carbonate (

) can be used to accelerate sluggish reactions with bulky electrophiles.[2]
- Procedure:
  - Charge **5-Ethyl-2-fluorophenol** (1.0 eq) and

    (1.5 eq) in MeCN.[1][2]
  - Stir at RT for 30 min to form the phenoxide. Note: Color change to yellow/orange is typical.
  - Add alkyl halide (1.1 eq) dropwise.[2]
  - Heat to 60-80°C. Monitor by TLC/HPLC.
  - Critical Note: Avoid strong bases like NaH unless necessary, as they may induce elimination side reactions on sensitive alkyl halides.[2]

Path B: Electrophilic Aromatic Substitution (Bromination)

Targeting the C4 position allows for subsequent metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura).[1][2]

Protocol: Regioselective Bromination to 4-Bromo-**5-ethyl-2-fluorophenol**

- Reagent: N-Bromosuccinimide (NBS) is preferred over elemental bromine (

) for higher regiocontrol.[2]
- Solvent: DMF or Acetonitrile (polar solvents stabilize the transition state).[2]

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- Temperature: 0°C to Room Temperature.
- Mechanism: The OH group activates the ring. The C4 position is sterically less hindered than C6 and electronically reinforced by the C5-ethyl group.
- Purification: The product often precipitates upon water addition or can be recrystallized from hexanes/EtOAc.[2]

Path C: Transition Metal Catalysis (C-OH Activation)

To utilize the phenol carbon itself in coupling reactions, it must be converted to a triflate or tosylate.[2]

Workflow: Phenol

Triflate

Biaryl

- Triflation: React with Triflic anhydride (

) and Pyridine in DCM at 0°C.

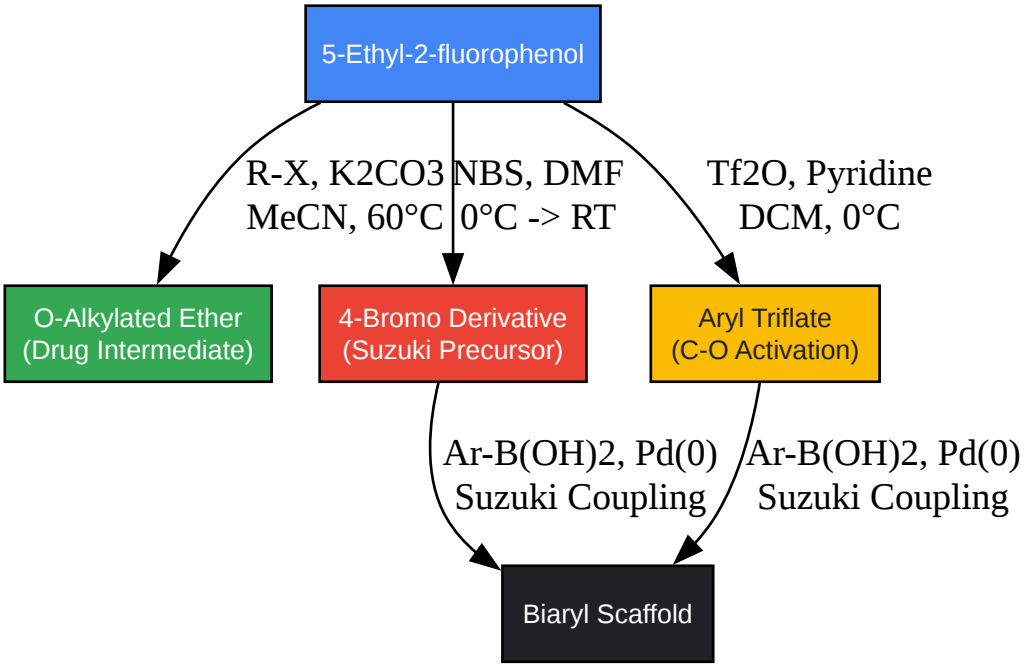
  - Observation: The 2-fluoro group exerts an inductive effect that stabilizes the phenoxide, making the triflation slightly slower than in non-fluorinated analogs; ensure anhydrous conditions.
- Suzuki Coupling: The resulting aryl triflate is a highly reactive partner for boronic acids using

  or

  .[2]

Visualizing the Synthetic Workflow

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Figure 2: Divergent synthetic pathways starting from **5-Ethyl-2-fluorophenol**.

Safety & Handling (E-E-A-T)

As a Senior Scientist, I must emphasize the specific hazards associated with fluorinated phenols:

- Skin Absorption: Fluorinated phenols often possess higher lipophilicity than their non-fluorinated counterparts, increasing skin permeability.[2] Double-gloving (Nitrile) is mandatory.[1][2]
- Acidity: The pKa (~8.[2][7]7) means this compound can cause severe eye damage more rapidly than standard phenols.[2] Immediate irrigation is critical upon exposure.[2]
- Incompatibility: Avoid contact with strong oxidizing agents.[2] While the ethyl group is stable, benzylic oxidation can occur under drastic conditions (e.g.,

  ), converting the ethyl group to an acetyl or carboxylic acid functionality.

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